

Application Notes and Protocols: Potassium Vinyltrifluoroborate as a Versatile Vinylating Agent

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Compound of Interest

Compound Name: Vinylidifluoroborane

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of potassium vinyltrifluoroborate as a stable, efficient, and versatile vinylating agent in organic synthesis. While the user initially inquired about **vinylidifluoroborane**, potassium vinyltrifluoroborate is a more commonly used, air- and moisture-stable crystalline solid that serves as an excellent precursor for in situ generation of the corresponding difluoroborane or for direct use in cross-coupling reactions.^{[1][2]} Its ease of handling and broad functional group tolerance make it a valuable reagent in academic and industrial research, particularly in the synthesis of complex molecules for drug discovery and materials science.

Overview and Advantages

Potassium vinyltrifluoroborate is a popular reagent for the introduction of a vinyl group onto aryl, heteroaryl, and other organic scaffolds. Its primary application is in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.^{[3][4][5][6]}

Key Advantages:

- **Stability:** Air- and moisture-stable solid, allowing for easy storage and handling.^{[1][2]}
- **Safety:** Less toxic compared to alternative vinylating agents like vinyltributyltin.^[3]

- **Versatility:** Compatible with a wide range of functional groups and can be used with various aryl and heteroaryl electrophiles including chlorides, bromides, iodides, and triflates.[4]
- **Atom Economy:** Offers better atom economy compared to reagents like vinyl boronate esters which require expensive diols.[3]

Synthesis of Potassium Vinyltrifluoroborate

Potassium vinyltrifluoroborate can be synthesized in good yields on a large scale. The general method involves the reaction of a vinyl Grignard reagent with a trialkyl borate, followed by treatment with potassium hydrogen fluoride (KHF₂).[3][4]

Experimental Protocol: Synthesis of Potassium Vinyltrifluoroborate

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with trimethyl borate dissolved in an anhydrous solvent such as tetrahydrofuran (THF).
- **Grignard Addition:** The solution is cooled to a low temperature (e.g., -78 °C), and vinylmagnesium bromide is added dropwise via the dropping funnel while maintaining the temperature.
- **Quenching and Fluorination:** After the addition is complete, the reaction is allowed to warm to room temperature. The reaction mixture is then treated with an aqueous solution of potassium hydrogen fluoride (KHF₂).
- **Isolation:** The resulting precipitate of potassium vinyltrifluoroborate is collected by filtration, washed with a cold solvent (e.g., acetone), and dried under vacuum to yield the final product as a white solid.

Application in Suzuki-Miyaura Cross-Coupling Reactions

Potassium vinyltrifluoroborate is highly effective in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form substituted styrenes. The reaction generally proceeds with good to

excellent yields and tolerates a wide array of functional groups.^{[3][4]}

General Reaction Scheme

Experimental Protocol: General Procedure for Suzuki-Miyaura Vinylation

- **Reaction Setup:** To a sealable reaction tube, add the aryl electrophile (1.0 mmol), potassium vinyltrifluoroborate (1.0 to 1.5 mmol), palladium catalyst (e.g., PdCl₂ or Pd(OAc)₂, 2 mol%), phosphine ligand (e.g., PPh₃, 6 mol%), and base (e.g., Cs₂CO₃, 3.0 mmol).^{[3][4][7]}
- **Solvent Addition:** Add a mixture of THF and water (typically 9:1 or 24:1 v/v) to the reaction tube.^{[3][7]}
- **Reaction Conditions:** Seal the tube and heat the reaction mixture at 85 °C with vigorous stirring for the appropriate time (typically 12-48 hours), monitoring the reaction progress by TLC or GC-MS.^{[4][7]}
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with water and extract with an organic solvent (e.g., CH₂Cl₂ or EtOAc).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by flash column chromatography on silica gel to afford the desired vinyolated product.^[7]

Quantitative Data: Vinylation of Various Aryl and Heteroaryl Bromides

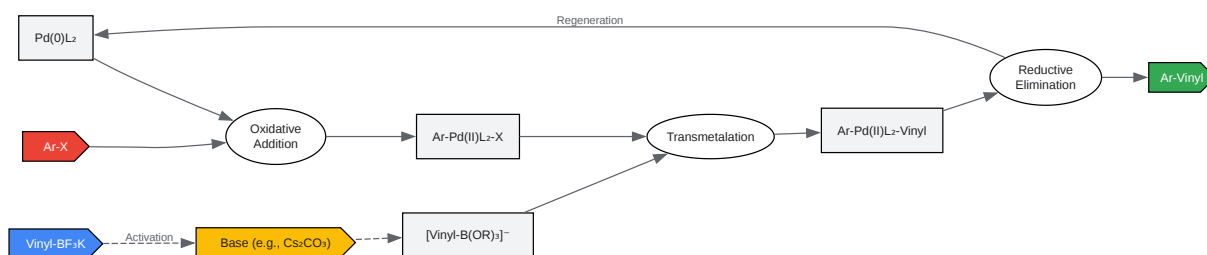
The following table summarizes the yields of vinyolated products from the Suzuki-Miyaura cross-coupling of potassium vinyltrifluoroborate with a range of aryl and heteroaryl bromides.

Entry	Aryl/Heteroaryl Bromide	Product	Yield (%)
1	4-Bromoacetophenone	4-Vinylacetophenone	79
2	4-Bromobenzonitrile	4-Vinylbenzonitrile	85
3	Methyl 4-bromobenzoate	Methyl 4-vinylbenzoate	88
4	4-Bromonitrobenzene	4-Vinylnitrobenzene	90
5	4-Bromoanisole	4-Vinylanisole	72
6	2-Bromomesitylene	2-Vinylmesitylene	75
7	3-Bromopyridine	3-Vinylpyridine	78
8	2-Bromothiophene	2-Vinylthiophene	65

Yields are based on isolated product as reported in the literature.[3][4]

Visualizing the Catalytic Cycle

The following diagram illustrates the generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction.



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Caption: Suzuki-Miyaura Catalytic Cycle

Conclusion

Potassium vinyltrifluoroborate is a highly practical and efficient reagent for the vinylation of aryl and heteroaryl compounds via the Suzuki-Miyaura cross-coupling reaction. Its stability, broad substrate scope, and the mild reaction conditions make it an invaluable tool for synthetic chemists in the pharmaceutical and materials science industries. The provided protocols offer a solid foundation for the application of this versatile reagent in various synthetic endeavors.

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